

4,5-Dichloro-2-methylimidazole chemical properties and structure

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Compound of Interest

Compound Name: 4,5-Dichloro-2-methylimidazole

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **4,5-Dichloro-2-methylimidazole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4,5-dichloro-2-methylimidazole is a halogenated heterocyclic organic compound. This technical guide provides a comprehensive overview of its core chemical properties, structural details, and relevant experimental contexts. Due to a lack of specific documented biological pathways for this compound, this guide presents a putative synthesis pathway and a general analytical workflow. All quantitative data are summarized for clarity, and methodologies for key experimental procedures found for related compounds are detailed to provide a practical framework for researchers.

Chemical Structure and Identification

4,5-dichloro-2-methylimidazole is characterized by an imidazole ring substituted with two chlorine atoms at positions 4 and 5, and a methyl group at position 2.

- IUPAC Name: 4,5-dichloro-2-methyl-1H-imidazole
- CAS Number: 15965-33-0
- InChI Key: ZWRYWVBALYOSPQ-UHFFFAOYSA-N

- Canonical SMILES: CC1=NC(=C(N1)Cl)Cl

Physicochemical Properties

The key physicochemical properties of **4,5-dichloro-2-methylimidazole** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C4H4Cl2N2	[1] [2]
Molecular Weight	150.99 g/mol	[1] [2]
Melting Point	246-248°C	[1]
Boiling Point	345.3°C at 760 mmHg	[2]
Appearance	Pale cream to brown powder or lumps	
Solubility	Soluble in water	[3]

Experimental Protocols

While a specific, detailed synthesis protocol for **4,5-dichloro-2-methylimidazole** was not found in the reviewed literature, a general methodology can be inferred from the synthesis of similar imidazole derivatives. The following represents a plausible synthetic approach.

Synthesis of Imidazole Derivatives (General Protocol)

A common method for synthesizing the imidazole ring is the Radziszewski reaction, which involves the condensation of a dicarbonyl compound, an aldehyde, and ammonia. For 2-methylimidazole derivatives, acetaldehyde would be the aldehyde component.

Reaction: A mixture of glyoxal, acetaldehyde, and ammonia can be reacted to form 2-methylimidazole. Subsequent chlorination would be required to produce **4,5-dichloro-2-methylimidazole**.

Purification: Purification of imidazole compounds often involves recrystallization. A patent for a related compound, 4(5)-chloro-2-cyano-5(4)-(4'-methylphenyl) imidazole, describes a

purification method involving:

- Dissolving the crude product in a mixed solution of an organic solvent (e.g., toluene) and an aqueous alkaline solution (e.g., 10% sodium carbonate).[4]
- Stirring the mixture at a raised temperature (e.g., 50°C) for a period (e.g., 2 hours).[4]
- Separating the aqueous layer.[4]
- Cooling the aqueous layer and neutralizing it with a dilute acid (e.g., 10% hydrochloric acid) to precipitate the purified product.[4]
- Filtering and drying the solid product.[4]

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

The analysis of imidazole derivatives is commonly performed using HPLC. While a specific protocol for **4,5-dichloro-2-methylimidazole** is not detailed, a general method for related methylimidazoles can be adapted.

Instrumentation:

- Agilent 6460 Triple Quadrupole LC/MS or similar.[2]
- Column: Agilent InfinityLab Poroshell 120 HILIC-OH5, 2.7 μ m.[2]

Mobile Phase and Conditions for a related compound (4-Methylimidazole):

- A mixture of acetonitrile and an ionic reagent solution (e.g., 16 mmol·L⁻¹ sodium dodecyl sulfate and 17 mmol·L⁻¹ potassium dihydrogen phosphate at pH 3.5) in a 40:60 ratio can be used as the mobile phase in an isocratic elution.[5]
- Detection is typically carried out using a diode array detector at a wavelength of 210 nm.[5]

Sample Preparation (Example for a beverage sample):

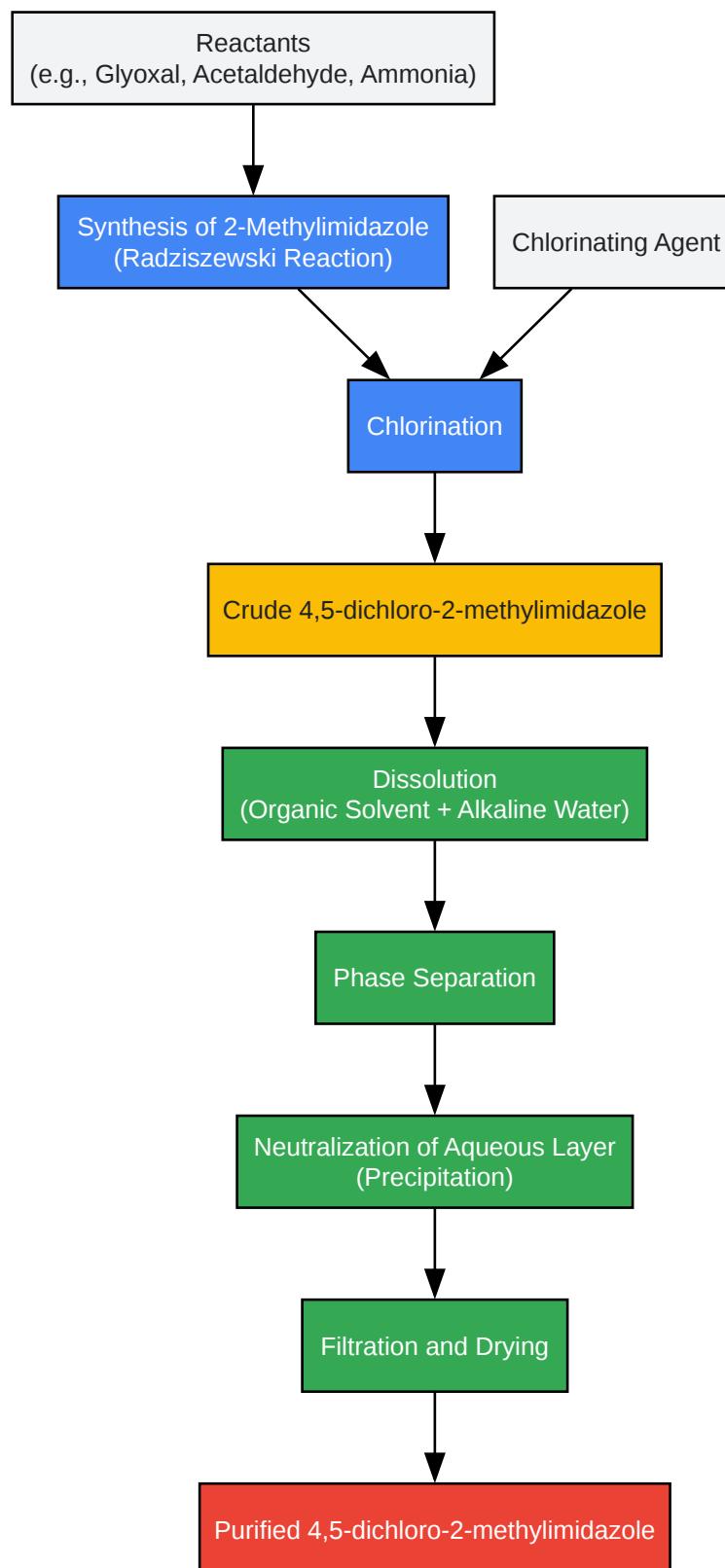
- Measure 3.0 mL of the sample into a 5-mL volumetric flask.[2]

- Adjust the pH to approximately 7.0 with ammonium hydroxide.[2]
- Add water to the mark and mix using sonication.[2]
- Transfer 1.0 mL of this mixture to a 10-mL volumetric flask with 8 mL of acetonitrile.[2]
- Mix using sonication before adding acetonitrile to the final volume.[2]

Visualized Workflows

Putative Synthetic and Purification Workflow

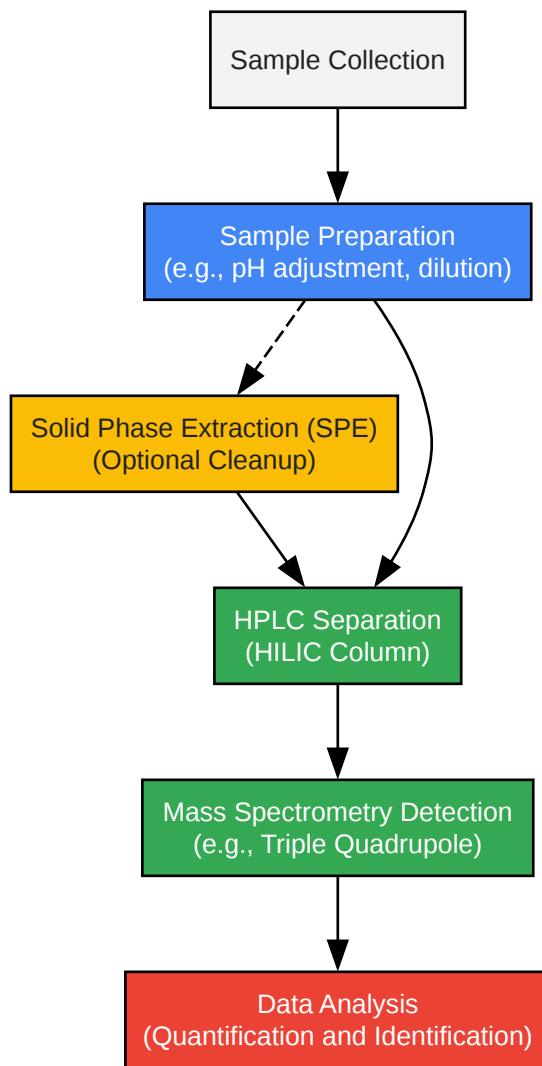
The following diagram illustrates a potential workflow for the synthesis and purification of **4,5-dichloro-2-methylimidazole**, based on general principles of imidazole synthesis and purification methods for related compounds.

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Caption: A potential synthesis and purification workflow for **4,5-dichloro-2-methylimidazole**.

General Analytical Workflow

This diagram outlines a typical analytical workflow for the identification and quantification of a methylimidazole compound in a sample matrix using HPLC-MS.



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Caption: A general analytical workflow for methylimidazole compounds.

Biological Activity and Signaling Pathways

There is a lack of specific information in the reviewed scientific literature concerning the biological activities and associated signaling pathways of **4,5-dichloro-2-methylimidazole**.

While other imidazole derivatives have been investigated for various therapeutic effects,

including anti-inflammatory, antibacterial, and antifungal properties, these activities have not been explicitly attributed to **4,5-dichloro-2-methylimidazole**.^[6] Further research is required to elucidate the biological role and mechanism of action of this specific compound.

Conclusion

4,5-dichloro-2-methylimidazole is a well-characterized small molecule with defined physicochemical properties. While detailed experimental protocols for its synthesis and analysis are not readily available, established methods for related imidazole compounds provide a strong foundation for its study. A significant gap exists in the understanding of its biological activity. This guide serves as a foundational resource for researchers and professionals in drug development, highlighting both the known characteristics of **4,5-dichloro-2-methylimidazole** and the opportunities for future investigation into its potential biological functions.

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References

- 1. prepchem.com [prepchem.com]
- 2. agilent.com [agilent.com]
- 3. 4,5-Dichloro-2-methylimidazole, 97% 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 4. CN107417622B - A refining method of 4(5) -chloro-2-cyano-5 (4) - (4' -methylphenyl) imidazole - Google Patents [patents.google.com]
- 5. HPLC Determination of the Imidazole and 2 Impurities of 2-Methylimidazole and 4-Methylimidazole in Reaction Solutions in Production Process of Imidazole [qikan.cmes.org]
- 6. derpharmachemica.com [derpharmachemica.com]
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